

2,4-Dimethylheptan-4-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,4-Dimethylheptan-4-ol

Cat. No.: B092151

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Disclaimer: This document provides a summary of available safety and handling information for **2,4-Dimethylheptan-4-ol**. It is intended for use by qualified professionals and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety consultation.

Introduction

2,4-Dimethylheptan-4-ol is a tertiary alcohol with the chemical formula $C_9H_{20}O$.^{[1][2]} While specific toxicological and handling data for this compound are limited in publicly available literature, this guide synthesizes the existing information and provides recommendations based on data from structurally similar compounds. This approach, known as "read-across," is a scientifically accepted method for assessing the potential hazards of data-poor chemicals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4-Dimethylheptan-4-ol** is presented in Table 1. This information is crucial for understanding the substance's behavior and for designing appropriate storage and handling procedures.

Table 1: Physical and Chemical Properties of **2,4-Dimethylheptan-4-ol**

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[1][2]
Molecular Weight	144.25 g/mol	[3]
CAS Number	19549-77-0	[1][2]
Appearance	Not specified; likely a liquid	
Boiling Point	176.6 °C at 760 mmHg	[1]
Flash Point	70 °C	[1]
Density	0.824 g/cm ³	[1]
Vapor Pressure	0.33 mmHg at 25°C	[1]
Refractive Index	1.4280	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

Hazard Identification and Classification

As of the date of this guide, a specific Globally Harmonized System (GHS) classification for **2,4-Dimethylheptan-4-ol** has not been found in the reviewed literature. For a related isomer, 2,4-dimethyl heptanol, it is also noted that no GHS classification was found.[4] However, based on the data for structurally similar compounds, a cautious approach to handling is warranted.

Table 2 summarizes the GHS classifications for related compounds, which can be used to infer potential hazards.

Table 2: GHS Classification of Structurally Similar Compounds

Compound	CAS Number	GHS Hazard Statements	Reference
2,4-Dimethylheptane	2213-23-2	H226: Flammable liquid and vapour.H304: May be fatal if swallowed and enters airways.	[5][6]
2-Methyl-4-heptanol	21570-35-4	H226: Flammable liquid and vapor.H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.	[7]
2,6-Dimethyl-4-heptanone	108-83-8	H226: Flammable liquid and vapour.H335: May cause respiratory irritation.	[8]

Given the flammability and potential for irritation and other health effects of similar compounds, it is prudent to handle **2,4-Dimethylheptan-4-ol** as a flammable liquid that may be harmful and an irritant.

Toxicological Data (Read-Across)

Direct toxicological studies on **2,4-Dimethylheptan-4-ol** are not readily available. However, a safety assessment of the isomer 2,6-dimethyl-4-heptanol provides some insight into the

potential biological effects. It is important to note that while structurally similar, the toxicological profiles may not be identical.

Table 3: Toxicological Data for 2,6-Dimethyl-4-heptanol (CAS: 108-82-7)

Endpoint	Result	Reference
Genotoxicity	Not genotoxic	[9]
Repeated Dose Toxicity	NOAEL = 17 mg/kg/day	[9]
Reproductive Toxicity	NOAEL = 500 mg/kg/day	[9]
Skin Sensitization	No concern for skin sensitization	[9]

Experimental Protocols

Detailed experimental protocols for toxicological or safety studies specifically on **2,4-Dimethylheptan-4-ol** were not found in the reviewed literature. The toxicological data presented for the read-across compound, 2,6-dimethyl-4-heptanol, was derived from studies following established OECD guidelines, such as OECD 422 for combined repeated dose toxicity with the reproduction/developmental toxicity screening test.

Signaling Pathways and Mechanism of Toxicity

There is no information available regarding the signaling pathways or specific mechanisms of toxicity for **2,4-Dimethylheptan-4-ol**.

Safe Handling and Storage

Based on the properties of **2,4-Dimethylheptan-4-ol** and the hazards associated with similar compounds, the following handling and storage procedures are recommended.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, a respirator may be necessary.

Handling

- Avoid contact with skin and eyes.[\[5\]](#)
- Do not breathe vapors or mist.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)[\[6\]](#)
- Use non-sparking tools.[\[5\]](#)[\[6\]](#)
- Ground and bond containers when transferring material.[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.

Storage

- Keep container tightly closed.[\[5\]](#)[\[6\]](#)
- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid guidelines, based on recommendations for similar chemicals:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[\[5\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5]

Emergency Procedures

Accidental Release

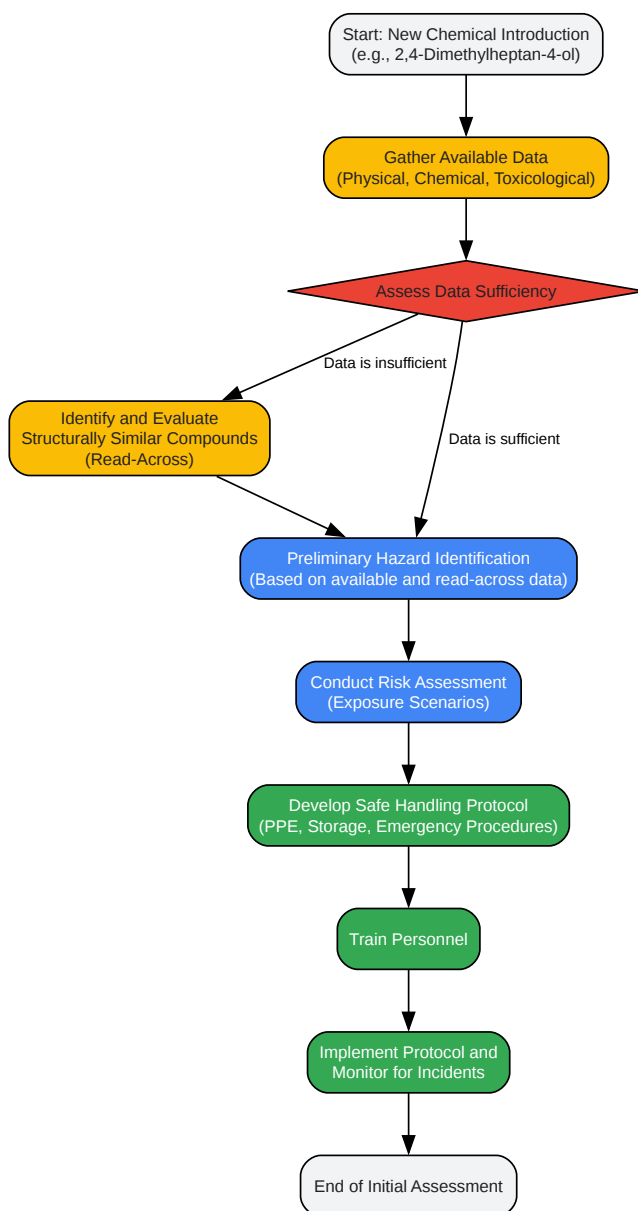
- Ensure adequate ventilation.
- Remove all sources of ignition.[5]
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., sand, earth).
- Collect and place in a suitable container for disposal.
- Prevent entry into drains and waterways.

Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow for Handling Chemicals with Limited Data

The following diagram illustrates a logical workflow for the risk assessment and handling of a chemical with limited safety and toxicological data, such as **2,4-Dimethylheptan-4-ol**.



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Caption: Risk assessment workflow for chemicals with limited data.

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